

# 2-Hydroxypentadecanoic Acid: Operational Disposal & Handling Guide

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## Compound of Interest

Compound Name: 2-Hydroxypentadecanoic acid

CAS No.: 2507-54-2

Cat. No.: B1237189

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## Executive Summary: The "Do's and Don'ts"

For immediate operational decision-making.

Action	Directive	Scientific Rationale
Solvent Choice	DO use Ethanol, Methanol, or Chloroform for cleaning.	The C15 hydrocarbon chain renders this compound insoluble in water. Aqueous cleaning will result in sticky precipitation and glassware contamination.
Drain Disposal	DO NOT pour down the sink, even if neutralized.	Long-chain fatty acids form "soap scum" (insoluble salts) with calcium in tap water, leading to severe plumbing blockages.
Waste Stream	DO segregate based on the solvent used.	The acid itself is non-halogenated, but lipid research often uses Chloroform. If Chloroform is present, the entire mixture is Halogenated Waste.
Storage	DO store desiccated at -20°C.	Hydroxyl groups at the alpha-position can undergo slow oxidation or lactonization/polymerization at room temperature, degrading purity.

## Chemical Profile & Hazard Assessment

To dispose of a chemical safely, you must understand its behavior. **2-Hydroxypentadecanoic acid** is an alpha-hydroxy fatty acid ( $\alpha$ -HFA). Its dual nature—a lipophilic tail (

) and a polar head group—dictates its handling.

## Physicochemical Data

- Formula:

- CAS: 2507-54-2 (Isomer specific)
- Physical State: Crystalline Solid (White to off-white powder)
- pKa: ~4.5–5.0 (Weak acid)
- Solubility: High in Chloroform ( ), Methanol ( ), Ethanol ( ).<sup>[1]</sup> Negligible in water.

## Hazard Classification (GHS)

While not a P-listed acute toxin, it is a bioactive lipid and should be treated with the Precautionary Principle.

- H315: Causes skin irritation.<sup>[2]</sup>
- H319: Causes serious eye irritation.<sup>[2]</sup>
- H335: May cause respiratory irritation (if dust is inhaled).<sup>[2]</sup>

## Step-by-Step Disposal Protocol

### A. Solid Waste (Pure Substance)

Scenario: Expired reagent or excess solid powder.

- Containment: Do not dump loose powder into a bin. Transfer the solid into a sealable container (glass vial or HDPE bottle).
- Labeling: Affix a hazardous waste label.
  - Constituents: "**2-Hydroxypentadecanoic acid**, 100%"
  - Hazard Checkbox: "Irritant"

- Bin Selection: Place the sealed container into the Solid Organic Waste drum.
  - Note: If your facility requires "Lab Trash" for non-acutely toxic solids, double-bag in clear polyethylene before disposal. However, incineration (via chemical waste stream) is the preferred route for research lipids to prevent environmental bioaccumulation.

## B. Liquid Waste (Solutions)

Scenario: Reaction mixtures, HPLC eluent, or mother liquor.

CRITICAL DECISION POINT: The disposal path is determined by the solvent, not the acid.

### Protocol 1: Non-Halogenated Solvents

(Solvents used: Methanol, Ethanol, DMSO, Acetone, Hexane)

- Verify pH: If the solution is highly acidic ( $\text{pH} < 2$ ) due to other reagents, neutralize to  $\text{pH} 5\text{--}9$  using Sodium Bicarbonate ( ) to prevent container degradation.
- Transfer: Pour into the Non-Halogenated Organic Solvent carboy (typically Red or White can).
- Labeling: List all solvents + "Trace **2-Hydroxypentadecanoic acid.**"

### Protocol 2: Halogenated Solvents

(Solvents used: Chloroform, Dichloromethane/DCM)

- Segregation: NEVER mix with non-halogenated waste or oxidizers (like Nitric acid).
- Transfer: Pour into the Halogenated Organic Solvent carboy (typically Yellow can).
- Labeling: List Chloroform/DCM as the primary constituent.

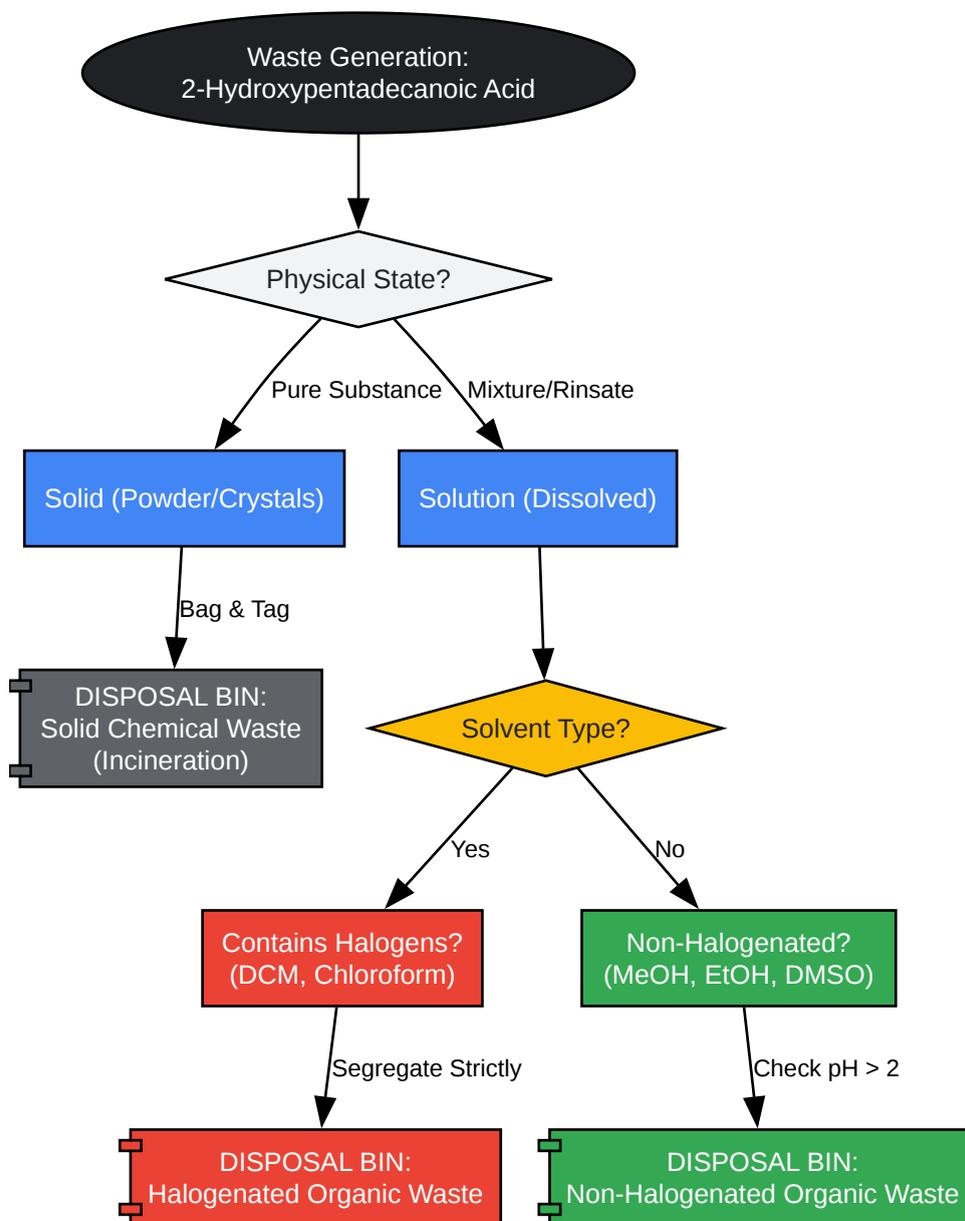
## C. Glassware & Spill Cleanup

The "Self-Validating" Cleaning Method:

- Initial Rinse: Rinse glassware with a small volume of Acetone or Ethanol.
  - Validation: The glass should appear clear. If streaks remain, the lipid is still present.
- Disposal of Rinse: Collect this rinse into the Non-Halogenated Waste container.
- Final Wash: Only after the organic rinse, wash with soap and water.

## Operational Workflow: Decision Logic

The following diagram illustrates the decision matrix for disposing of **2-Hydroxypentadecanoic acid** derivatives.



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Figure 1: Decision tree for segregating lipid waste streams to ensure regulatory compliance and prevent cross-contamination.

## Regulatory & Safety Reference Table

Parameter	Specification	Reference / Standard
RCRA Status	Non-Listed, but regulated as "Characteristic Waste" if ignitable (D001) due to solvent.	40 CFR Part 261 [1]
Flash Point	>110°C (Solid). Solvent determines flammability.	SDS Data [2]
Incompatibility	Strong Oxidizers (Peroxides, Nitrates), Strong Bases.	Chemical Safety [3]
PPE Requirements	Nitrile Gloves (0.11mm), Safety Glasses, Lab Coat.	OSHA 1910.132 [4]

## References

- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261 - Identification and Listing of Hazardous Waste.[[Link](#)]
- Cayman Chemical. (2024). Safety Data Sheet: 2-hydroxy Fatty Acids.]><https://www.caymanchem.com>[1]
- American Chemical Society (ACS). (2023). Identifying and Evaluating Hazards in Research Laboratories.[[Link](#)]
- Occupational Safety and Health Administration (OSHA). (2024). Personal Protective Equipment Standards (29 CFR 1910.132).[[Link](#)]

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## Sources

- [1. 15-hydroxy Pentadecanoic Acid | CAS 4617-33-8 | Cayman Chemical | Biomol.com \[biomol.com\]](#)
- [2. orgchemboulder.com \[orgchemboulder.com\]](#)
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